

"standard operating procedure for handling strontium permanganate trihydrate"

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Compound of Interest

Compound Name: *Strontium permanganate trihydrate*

Cat. No.: *B577955*

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Standard Operating Procedure for Handling Strontium Permanganate Trihydrate

FOR RESEARCH AND DEVELOPMENT USE ONLY

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Limited safety and toxicological data are available for **strontium permanganate trihydrate**. This document is based on available data for this specific compound and safety information for analogous permanganate salts, such as potassium permanganate. All users must exercise extreme caution and adhere strictly to these guidelines. A comprehensive risk assessment should be conducted before commencing any work with this substance.

Hazard Identification and Overview

Strontium permanganate trihydrate, $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$, is a strong oxidizing agent.

Permanganate salts are known to be harmful if swallowed, can cause severe skin burns and eye damage, and may be toxic to aquatic life.^{[1][2]} Due to its oxidizing nature, it may intensify fire and can form explosive mixtures with combustible materials.

Potential Hazards:

- Oxidizer: May intensify fire; strong oxidizer.^[2]

- Acute Toxicity: Harmful if swallowed.[1][2]
- Corrosivity: Causes severe skin burns and eye damage.[1]
- Irritation: Causes skin and eye irritation. May cause respiratory irritation.[2]
- Environmental Hazards: Potentially toxic to aquatic life with long-lasting effects.[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **strontium permanganate trihydrate** is provided in the table below.

| Property | Value | Reference |
|---------------------------|-------------------------------------------------------|-----------|
| Molecular Formula | $\text{Sr}(\text{MnO}_4)_2 \cdot 3\text{H}_2\text{O}$ | [3][4][5] |
| Molar Mass | 379.54 g/mol | [3][4][5] |
| Appearance | Purple cubic crystals | [3][6] |
| Decomposition Temperature | 175°C | [3] |
| Solubility in Water | 2.5 g/100 g at 0°C | [3] |
| Density | 2.75 g/cm ³ at 20°C | [3] |

Personal Protective Equipment (PPE)

Standard laboratory PPE must be worn at all times when handling **strontium permanganate trihydrate**. This includes, but is not limited to:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A flame-retardant laboratory coat.
- Respiratory Protection: In cases of potential dust or aerosol generation, a NIOSH-approved respirator is required.

Experimental Protocols and Handling Procedures

General Handling

- All work with **strontium permanganate trihydrate** should be conducted in a well-ventilated chemical fume hood.[\[2\]](#)
- Avoid contact with skin, eyes, and clothing.[\[7\]](#)
- Avoid inhalation of dust.
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)
- Keep away from clothing and other combustible materials.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.

Weighing and Dispensing

- Weigh the compound on a tared, non-combustible container (e.g., glass watch glass).
- Use non-sparking tools.
- Minimize the generation of dust.

In Solution

- When dissolving, add the solid slowly to the solvent (e.g., water) with stirring.
- Be aware that reactions with certain solvents can be exothermic.

Storage

- Store in a tightly closed, labeled container.
- Store in a cool, dry, well-ventilated area.
- Store away from combustible materials and reducing agents.

Spill and Waste Disposal

Spill Response

- Evacuate the area and prevent entry of unnecessary personnel.
- Wearing appropriate PPE, cover the spill with a non-combustible absorbent material (e.g., sand, vermiculite).
- Carefully collect the absorbed material into a labeled, sealed container for disposal.
- Do not use combustible materials, such as paper towels, to clean up spills.
- Decontaminate the spill area with a suitable reducing agent (e.g., sodium bisulfite solution), followed by a thorough wash with water.

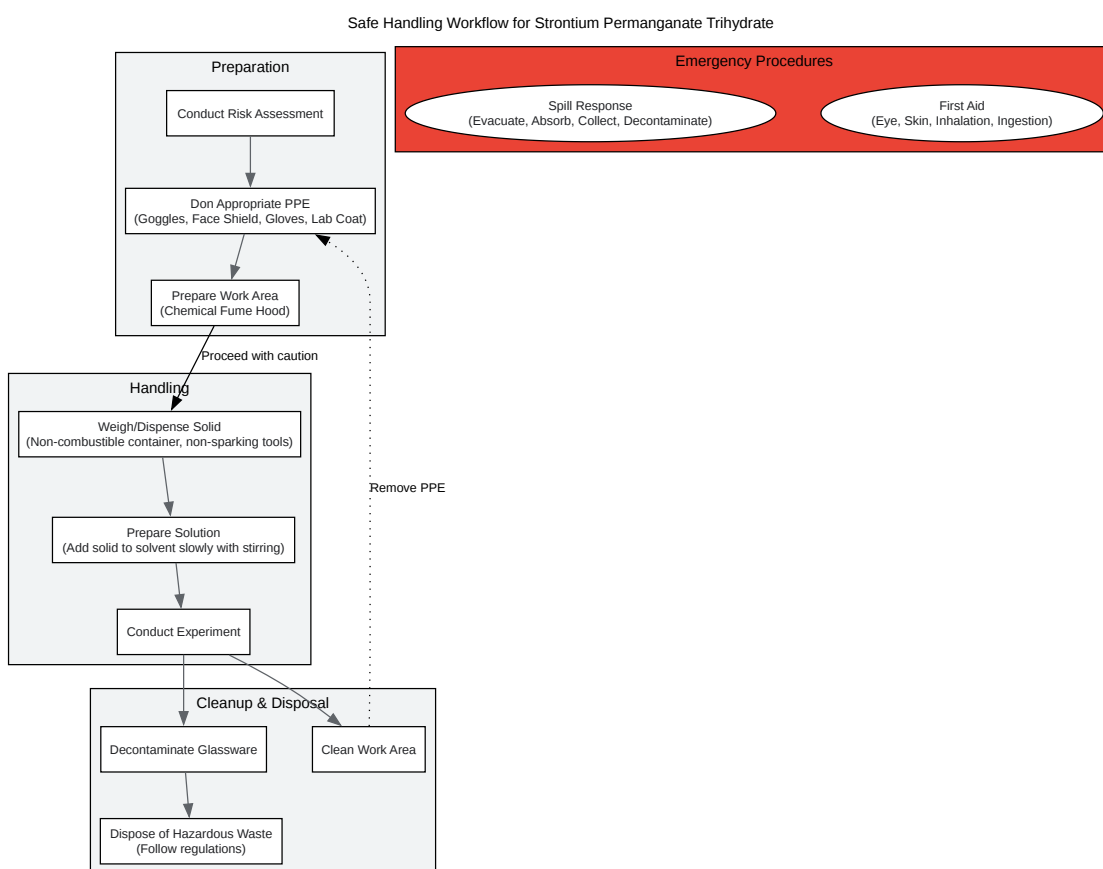
Waste Disposal

- All waste containing **strontium permanganate trihydrate** must be treated as hazardous waste.
- Dispose of waste in accordance with all local, state, and federal regulations.
- Do not dispose of down the drain.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[2\]](#)
- Skin Contact: Immediately wash skin with soap and plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[\[2\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[2\]](#)
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Diagrams



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Caption: Workflow for the safe handling of **strontium permanganate trihydrate**.

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